

Navigating the Commercial Landscape of Tetrahydropyran-4-carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: Oxane-4-carboxylic acid

Cat. No.: B153539

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For Researchers, Scientists, and Drug Development Professionals

Tetrahydropyran-4-carboxylic acid, a key heterocyclic building block, is integral to the synthesis of a wide array of pharmaceutical compounds and functional materials. Its structural motif is prevalent in numerous biologically active molecules, making its commercial availability a critical consideration for research and development pipelines. This technical guide provides an in-depth overview of the commercial sources, pricing, and synthesis of tetrahydropyran-4-carboxylic acid, equipping researchers with the necessary information to procure this vital intermediate.

Commercial Availability and Supplier Overview

Tetrahydropyran-4-carboxylic acid is readily available from a multitude of chemical suppliers, catering to both small-scale research and larger-scale development needs. The compound is typically offered at purities of 98% or higher, ensuring its suitability for sensitive synthetic applications. Key suppliers include major international vendors and specialized chemical manufacturers.

Below is a summary of representative commercial suppliers and their offerings. Please note that pricing and availability are subject to change and it is recommended to consult the suppliers' websites for the most current information.

Supplier	Product Name	Purity	Available Quantities	Price (USD)	CAS Number
Thermo Scientific Chemicals	Tetrahydropyr an-4-carboxylic acid, 98%	98%	5 g, 25 g	\$59.40 (5g), \$175.65 (25g)	5337-03-1
Ottokemi	Tetrahydropyr an-4-yl-carboxylic acid, 98%	98%	5 g, 25 g, 100 g, 1 kg	\$41.63 (5g), \$175.00 (25g), \$600.13 (100g), POR (1kg)	5337-03-1
iChemical	Tetrahydro-2H-pyran-4-carboxylic acid	98%	100 g, 150 g, 200g	\$201.96 (100g), \$244.44 (150g)	5337-03-1
Oakwood Products Inc. (via Neta Scientific)	Tetrahydropyr an-4-Carboxylic Acid	99%	100 g	\$133.00	5337-03-1
Fluorochem	Tetrahydropyr an-4-carboxylic acid	-	1 g	£5.00	5337-03-1
Tokyo Chemical Industry (TCI)	Tetrahydropyr an-4-carboxylic Acid	>98.0% (GC)	-	-	5337-03-1
Sigma-Aldrich	Tetrahydro-2h-pyran-4-carboxylic acid	-	-	-	5337-03-1

Home	Tetrahydropyr				
Sunshine	an-4-	≥99.0%	In stock	-	5337-03-1
Pharma	carboxylic				
	Acid				

POR: Price on Request

Synthesis of Tetrahydropyran-4-carboxylic Acid: A Commercially Viable Protocol

For applications requiring larger quantities or in-house synthesis capabilities, a commercially viable synthetic route has been reported. This process involves a three-step sequence starting from readily available starting materials.

Experimental Protocol

Step I: Synthesis of Diethyl tetrahydropyran-4,4'-dicarboxylate

This initial step involves the cyclization of diethyl malonate with bis(2-chloroethyl) ether.

- Reagents: Diethyl malonate (1.0 mole), Bis(2-chloroethyl) ether (1.0 mole), Solvent, Base, Tetrabutylammonium bromide (TBAB).
- Procedure: The reaction is carried out in a suitable solvent with a base and TBAB as a phase transfer catalyst.

Step II: Synthesis of Tetrahydropyran-4,4'-dicarboxylic acid

The diester from Step I is hydrolyzed to the corresponding dicarboxylic acid.

- Reagents: Diethyl tetrahydropyran-4,4'-dicarboxylate (1.0 mole), Sodium hydroxide (NaOH, 5.0 mole).
- Procedure: The hydrolysis is performed using a 5 molar equivalent of NaOH at a temperature of 40-50°C. After complete hydrolysis, the pH is adjusted to 1.0-2.0.

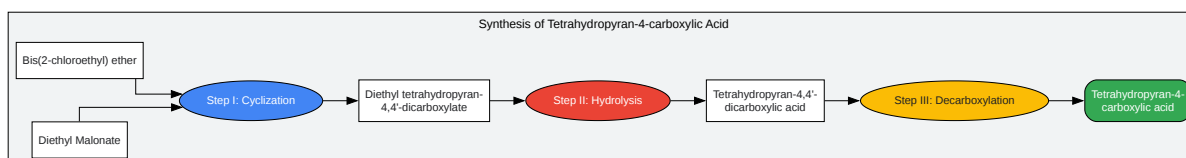
Step III: Decarboxylation to Tetrahydropyran-4-carboxylic acid

The final step is the controlled decarboxylation of the diacid.

- Reagents: Tetrahydropyran-4,4'-dicarboxylic acid (1.0 mole), Paraffin oil, Xylene.
- Procedure: The decarboxylation is conducted at 120-130°C in a mixture of xylene and paraffin oil. The paraffin oil helps to prevent decomposition of the product at the reaction temperature. The product, 4-tetrahydropyranylcarmoxylic acid, is isolated after the evolution of carbon dioxide ceases. This method reports a molar yield of 80-85% with a GC purity of 98-99%.

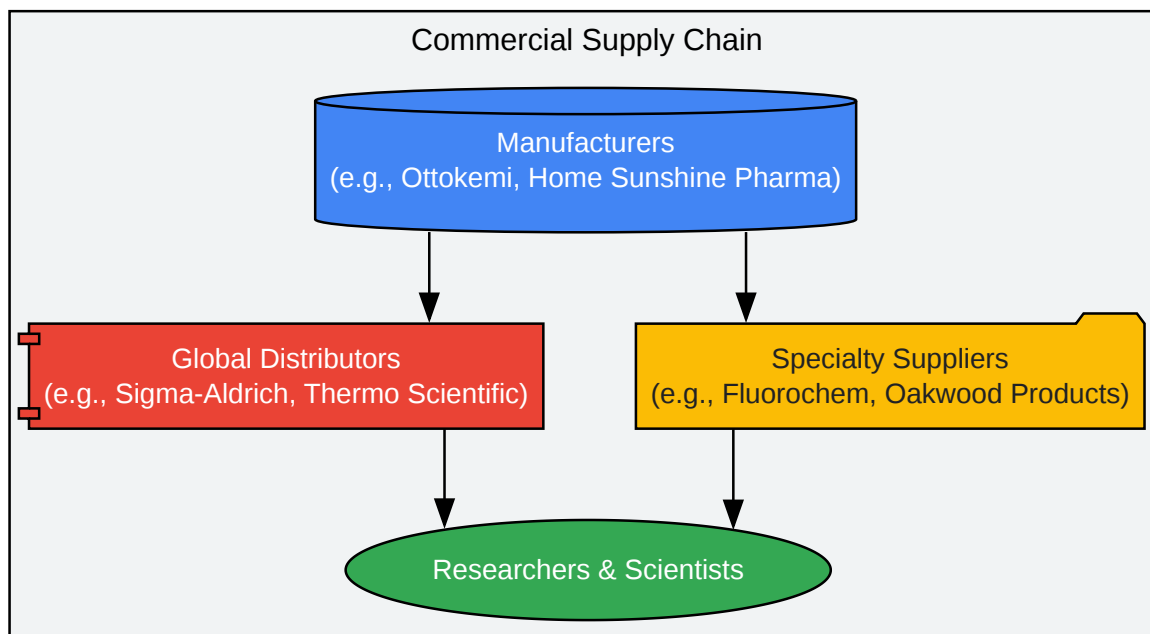
Visualizing the Synthesis and Supply Chain

To further elucidate the synthesis and commercial landscape, the following diagrams are provided.



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Caption: Synthetic pathway for tetrahydropyran-4-carboxylic acid.



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